

handling and storage of 1-Palmitoyl-3-Linolenoyl-rac-glycerol

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Compound of Interest

Compound Name: 1-Palmitoyl-3-Linolenoyl-rac-glycerol

Cat. No.: B3026223

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Application Notes for 1-Palmitoyl-3-Linolenoyl-rac-glycerol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Palmitoyl-3-Linolenoyl-rac-glycerol is a diacylglycerol containing a saturated palmitic acid at the sn-1 position and a polyunsaturated α -linolenic acid at the sn-3 position.[1]

Diacylglycerols are critical lipids involved in various cellular signaling pathways and serve as precursors for the synthesis of other lipids. Understanding the proper handling and storage of this compound is crucial for maintaining its integrity and ensuring the reliability of experimental results. This document provides detailed protocols and data for the effective use of **1-Palmitoyl-3-Linolenoyl-rac-glycerol** in a laboratory setting.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	9Z,12Z,15Z-octadecatrienoic acid, 2-hydroxy-3-[(1-oxohexadecyl)oxy]propyl ester	[1]
Synonyms	16:0/0:0/18:3-DG, DG(16:0/0:0/18:3), 1-Palmitin-3-Linolenin, 1-Palmitoyl-3- α -Linolenoyl-rac-glycerol	[1]
CAS Number	126281-90-1	[1]
Molecular Formula	C37H66O5	[1]
Formula Weight	590.9 g/mol	[1]
Physical Form	Solid	[1]
Purity	$\geq 98\%$	[1]

Storage and Stability

Proper storage is essential to prevent degradation, primarily through oxidation of the polyunsaturated linolenoyl chain.

Parameter	Recommendation	Rationale
Temperature	Store at -20°C for long-term stability.	Minimizes chemical degradation and oxidation.[1]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	Prevents oxidation of the unsaturated fatty acid chain.
Light	Protect from light. Store in an amber vial or wrap with foil.	Light can catalyze photo-oxidation.
Container	Use glass containers with Teflon-lined caps.	Avoids contamination from plasticizers.
Stability	≥ 1 year when stored as recommended.	Ensures compound integrity over time.

Solubility Data

Solvent	Solubility
DMF	20 mg/mL[1]
DMSO	7 mg/mL[1]
Ethanol	30 mg/mL[1]
PBS (pH 7.2)	250 µg/mL (requires pre-dissolving in an organic solvent)[1]

Safety Precautions

While specific hazard data for **1-Palmitoyl-3-Linolenoyl-rac-glycerol** is not extensively documented, general laboratory safety practices for handling chemicals should be strictly followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols. Avoid contact with skin and eyes.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Spills:** In case of a spill, clean up immediately using an appropriate absorbent material.

Experimental Protocols

Protocol 1: Reconstitution of Solid **1-Palmitoyl-3-Linolenoyl-rac-glycerol**

This protocol describes the preparation of a stock solution from the solid compound.

Materials:

- **1-Palmitoyl-3-Linolenoyl-rac-glycerol** (solid)
- Anhydrous ethanol or DMF
- Inert gas (argon or nitrogen)
- Glass vial with Teflon-lined cap
- Precision balance
- Pipettes

Procedure:

- Allow the vial containing the solid lipid to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of the solid into a clean glass vial.
- Under a stream of inert gas, add the appropriate volume of the desired solvent (e.g., ethanol to a final concentration of 30 mg/mL).
- Seal the vial tightly with the Teflon-lined cap.

- Vortex or sonicate the solution gently until the solid is completely dissolved.
- For long-term storage, flush the headspace of the vial with inert gas before sealing.
- Store the stock solution at -20°C.

Protocol 2: Preparation of Aqueous Solutions

Due to its low solubility in aqueous buffers, a two-step process is required to prepare a solution in a buffer like PBS.

Materials:

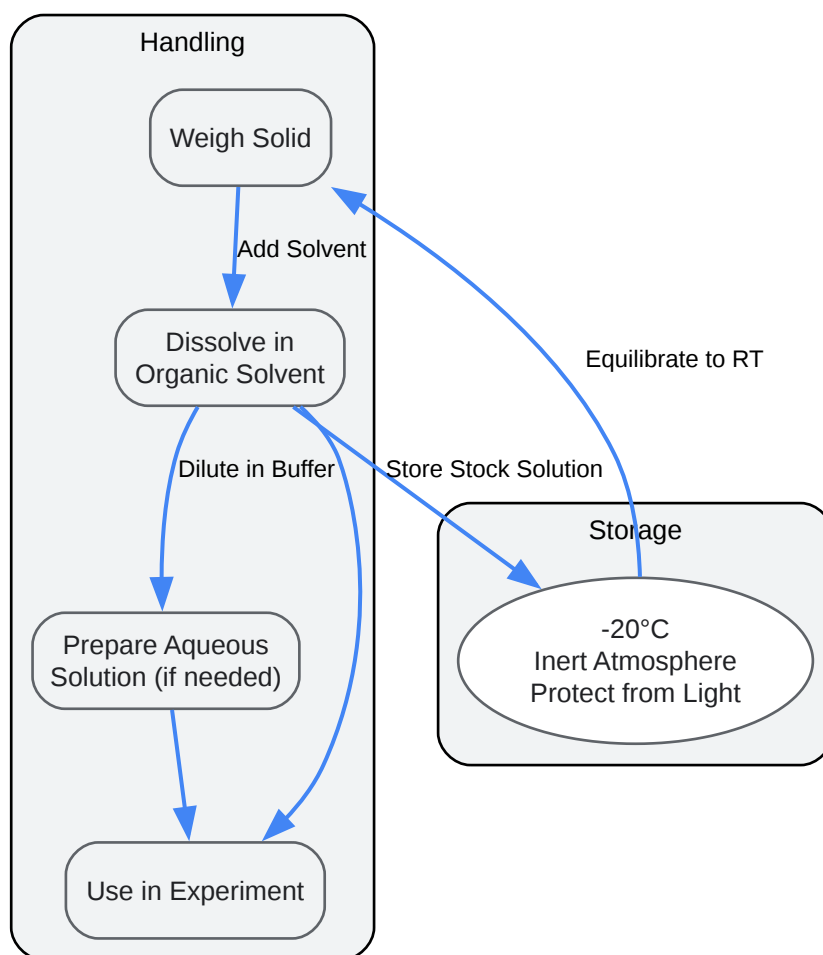
- **1-Palmitoyl-3-Linolenoyl-rac-glycerol** stock solution in ethanol or DMF
- Phosphate-Buffered Saline (PBS), pH 7.2
- Pipettes
- Vortex mixer

Procedure:

- Prepare a stock solution in a water-miscible organic solvent such as ethanol or DMF as described in Protocol 1.
- While vortexing the PBS, slowly add the required volume of the organic stock solution to the buffer. Do not add the buffer to the organic solvent.
- The final concentration of the organic solvent should be kept to a minimum to avoid affecting the biological system.
- Use the freshly prepared aqueous solution immediately for experiments, as the lipid may not remain in solution for extended periods.

Visualizations

Diagram 1: Handling and Storage Workflow



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Caption: Workflow for the proper handling and storage of **1-Palmitoyl-3-Linolenoyl-rac-glycerol**.

Diagram 2: Chemical Structure of **1-Palmitoyl-3-Linolenoyl-rac-glycerol**

Caption: 2D structure of **1-Palmitoyl-3-Linolenoyl-rac-glycerol**.

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References

- 1. caymanchem.com [caymanchem.com]
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